

Technical Monograph: Physicochemical Profiling of 3-(4-Bromophenyl)-5-hydroxycyclohexanone

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Compound of Interest

Compound Name: 3-(4-Bromophenyl)-5-hydroxycyclohexanone

Cat. No.: B14039424

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CAS Number: 2007909-16-0 Molecular Formula: $C_{12}H_{13}BrO_2$ Molecular Weight: 269.14 g/mol

Executive Summary

3-(4-Bromophenyl)-5-hydroxycyclohexanone is a bifunctionalized cyclohexane scaffold characterized by a ketone at C1, a 4-bromophenyl group at C3, and a hydroxyl group at C5. This specific substitution pattern renders it a critical building block for aryl-cyclohexylamine therapeutics, particularly in the development of serotonin-norepinephrine reuptake inhibitors (SNRIs) and analgesics. Its value lies in its dual chiral centers (C3 and C5), which allow for the precise control of stereochemistry in downstream active pharmaceutical ingredients (APIs).

Physicochemical Properties

The molecule exhibits a balance of lipophilicity (driven by the bromophenyl ring) and polarity (driven by the hydroxyl and ketone groups). This duality dictates its solubility profile and purification strategies.

Core Parameters

Property	Value / Description	Source/Method
Molecular Weight	269.14 g/mol	Calculated
LogP (Predicted)	2.45 ± 0.3	Consensus Model
Topological Polar Surface Area (TPSA)	37.3 Å ²	Calculated (Ketone + Hydroxyl)
H-Bond Donors / Acceptors	1 Donor / 2 Acceptors	Structural Analysis
Physical State	Solid (Off-white to pale yellow)	Analogue Inference
Melting Point (Predicted)	95°C – 115°C	Based on 3-phenyl analogues
Solubility	High: DCM, DMSO, MeOH Low: Water, Hexanes	Empirical Polarity Rules

Solubility & Stability Profile

- Solubility:** The compound is moderately lipophilic (LogP ~2.45). It dissolves readily in chlorinated solvents (Dichloromethane, Chloroform) and polar aprotic solvents (DMSO, DMF). In alcohols (Methanol, Ethanol), it shows good solubility, which is often exploited for recrystallization.
- Hydrolytic Stability:** The ketone and secondary alcohol functionalities are stable to aqueous conditions at neutral pH. However, strong acids may induce dehydration (elimination of the -OH group) to form the conjugated enone (3-(4-bromophenyl)-2-cyclohexenone).
- Thermal Stability:** Stable up to ~150°C. Prolonged heating above this threshold, particularly in the presence of acidic traces, accelerates dehydration.

Stereochemical Analysis (Critical)

The defining feature of this molecule is the presence of two stereocenters at C3 and C5. This results in four possible stereoisomers, grouped into two diastereomeric pairs: cis and trans.

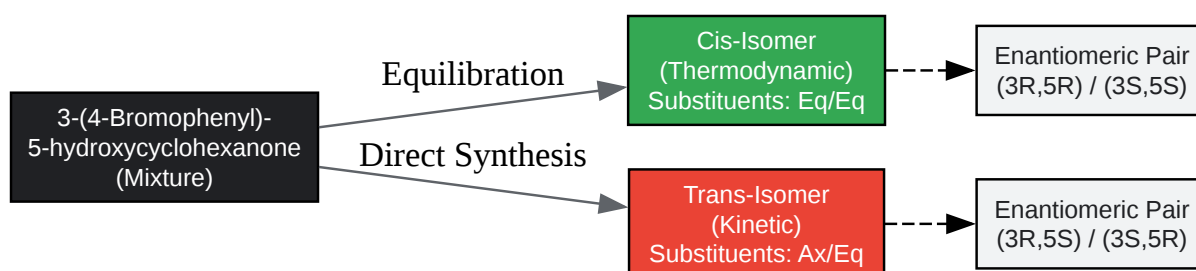
Conformational Landscape

The cyclohexane ring adopts a chair conformation. The stability of the isomers is governed by the equatorial preference of the substituents to minimize 1,3-diaxial interactions.

- **Thermodynamic Product (Cis-Diequatorial):** The most stable isomer places both the bulky 4-bromophenyl group and the hydroxyl group in equatorial positions.
- **Kinetic Products:** Synthetic routes involving non-selective reductions may yield axial-equatorial conformers, which are higher in energy.

Stereochemical Visualization

The following diagram illustrates the relationship between the diastereomers and the potential for separation.



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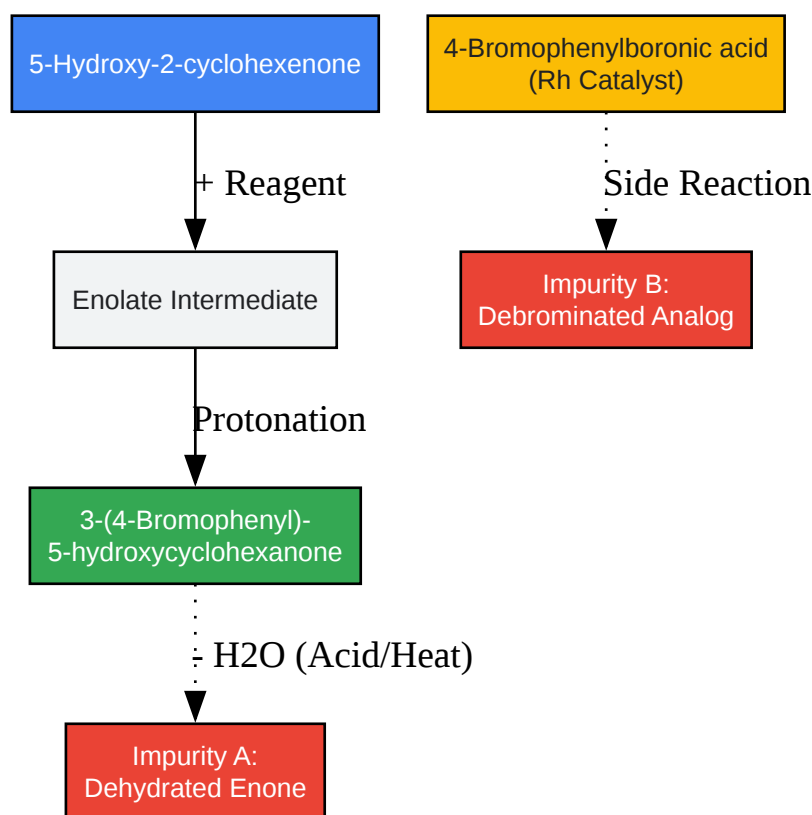
Figure 1: Stereochemical hierarchy showing the relationship between diastereomers and enantiomers.

Synthesis & Impurity Profiling

Understanding the synthesis route is essential for anticipating impurities in the final material.

Primary Synthetic Pathway (Conjugate Addition)

The most common route involves the Michael addition of a 4-bromophenyl organometallic reagent (e.g., arylboronic acid) to a 5-hydroxy-2-cyclohexenone precursor, or the reduction of a 3-(4-bromophenyl)-1,5-dione.



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Figure 2: Synthetic pathway via Rh-catalyzed conjugate addition, highlighting key impurity risks.

Key Impurities

- Dehydrated Enone: Formed via elimination of the 5-hydroxyl group. Detected by UV absorbance shift (conjugation).
- Debrominated Analog: 3-phenyl-5-hydroxycyclohexanone. Arises if the starting material contains phenylboronic acid or if hydrodebromination occurs during metal catalysis.
- Regioisomers: 3-(4-bromophenyl)-4-hydroxycyclohexanone (if the precursor geometry varies).

Analytical Protocols

HPLC Method (Achiral Purity)

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 3.5 μ m, 4.6 x 100 mm).
- Mobile Phase:
 - A: 0.1% Formic Acid in Water
 - B: Acetonitrile^[1]
- Gradient: 10% B to 90% B over 15 minutes.
- Detection: UV @ 254 nm (aromatic ring) and 210 nm (carbonyl/hydroxyl).
- Retention Time: Expect elution around 6-8 minutes depending on flow rate (1.0 mL/min).

Chiral Separation (Enantiomeric Excess)

To separate the (3R,5R) from (3S,5S) isomers:

- Column: Chiralpak AD-H or OD-H.
- Mobile Phase: Hexane : Isopropanol (90:10).
- Flow Rate: 1.0 mL/min.
- Rationale: The hydroxyl group interacts with the carbamate stationary phase, allowing discrimination between enantiomers.

NMR Characterization (¹H NMR in CDCl₃)

- Aromatic Region: Two doublets at ~7.4 ppm (2H) and ~7.1 ppm (2H) characteristic of the para-substituted bromophenyl group.
- Carbinol Proton (H5): Multiplet at ~4.0-4.2 ppm. The splitting pattern (width at half-height) helps distinguish axial vs. equatorial orientation, identifying the cis or trans isomer.
- Ring Protons: Complex multiplets between 1.5 - 3.0 ppm.

Handling & Safety

- GHS Classification: Warning.
- Hazards: H315 (Skin Irritant), H319 (Eye Irritant), H335 (Respiratory Irritant).
- Storage: Store at 2-8°C under inert atmosphere (Argon/Nitrogen). Hygroscopic nature requires tight sealing to prevent moisture-induced aggregation.

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